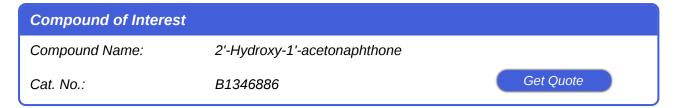


Technical Guide: Safety and Handling of 2'-Hydroxy-1'-acetonaphthone

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in research and development. The information provided is based on publicly available safety data sheets and chemical databases. It is not exhaustive and should be supplemented with internal safety protocols and a thorough review of the most current Safety Data Sheet (SDS) before handling this chemical.

Chemical Identification and Physical Properties

2'-Hydroxy-1'-acetonaphthone is an aromatic ketone that serves as a versatile intermediate in organic synthesis. Understanding its physical and chemical properties is fundamental to its safe handling.



Property	Value	Reference
Chemical Name	2'-Hydroxy-1'-acetonaphthone	
Synonyms	1-Acetyl-2-naphthol, 1-(2-hydroxy-1-naphthyl)ethanone	[1]
CAS Number	574-19-6	[1]
Molecular Formula	C12H10O2	[2]
Molecular Weight	186.21 g/mol	[1][2]
Appearance	Light yellow to brown to dark green powder or crystals	[2]
Melting Point	65-67 °C	[1][3]
Boiling Point	130-132 °C at 2 mmHg178 °C at 13 mmHg	[2][4]
рКа	8.12 ± 0.50	[5]
Solubility	Soluble in organic solvents such as ethanol, ether, and chloroform.	[3]
Flash Point	Not applicable	[1]

Hazard Identification and GHS Classification

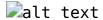
2'-Hydroxy-1'-acetonaphthone is classified as a hazardous substance. The following table summarizes its GHS classification.



Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation.[2]
Eye Irritation	2	H319: Causes serious eye irritation.[2][6][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[1][6][7]

Signal Word: Warning[2][7]

Hazard Pictogram:



Toxicological Information

Quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration), for **2'-Hydroxy-1'-acetonaphthone** are not readily available in the reviewed public resources. The compound is generally considered to be of low toxicity, but appropriate safety precautions are necessary due to its irritant properties.[3]

Experimental Protocols for Hazard Evaluation (General Examples)

While specific experimental data for **2'-Hydroxy-1'-acetonaphthone** is not available, the following are general descriptions of standard toxicological tests used to determine the hazard classifications listed above.

Skin Irritation Test (Based on OECD Guideline 404): This test is typically conducted on albino rabbits. A small amount of the test substance (e.g., 0.5 g) is applied to a shaved patch of skin and covered with a gauze patch. The site is observed for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal. The severity of the reactions is scored to determine the irritation potential.



Eye Irritation Test (Based on OECD Guideline 405 - Draize Test): A small amount of the substance (e.g., 0.1 mL or 0.1 g) is instilled into the conjunctival sac of one eye of an albino rabbit, with the other eye serving as a control. The eyes are examined for effects on the cornea, iris, and conjunctiva at specific intervals. The severity and reversibility of any observed lesions are recorded to classify the substance's eye irritation potential.[8][9]

Safety and Handling Precautions Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[10]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

PPE	Specifications
Eye/Face Protection	Chemical safety goggles or a face shield.[2][10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). A lab coat should be worn at all times.[2][10]
Respiratory Protection	For operations that may generate significant dust, a NIOSH-approved N95 dust mask or higher-level respirator should be used.[1]

Handling and Storage

- Avoid contact with skin, eyes, and clothing.[10]
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Keep containers tightly closed and store in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.



First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[7]
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[2] [11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2][7]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.

Fire and Explosion Hazard

2'-Hydroxy-1'-acetonaphthone is a combustible solid.[1]



Parameter	Information
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	May emit toxic fumes under fire conditions. As a dust, it may form explosive mixtures with air.
Fire-Fighting Procedures	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. Move containers from the fire area if it can be done without risk.[11]

Accidental Release Measures

In the event of a spill, follow a structured response to ensure safety and minimize environmental contamination.





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Caption: Workflow for handling a 2'-Hydroxy-1'-acetonaphthone spill.



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